

A Comprehensive Technical Guide to Ranitidine S-oxide

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Compound of Interest

Compound Name: *Ranitidine S-oxide*

Cat. No.: *B1678810*

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This technical guide provides an in-depth overview of **Ranitidine S-oxide**, a primary metabolite and impurity of the H₂ receptor antagonist, Ranitidine. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and relevant experimental methodologies.

Chemical Identity and Structure

Ranitidine S-oxide is formed through the S-oxidation of ranitidine.^[1] It is recognized as a significant metabolite and is also classified as Ranitidine Related Compound C by the USP and Ranitidine impurity C by the PhEur.^[2]

- CAS Number: 73851-70-4^[1]^[2]^[3]
- Systematic IUPAC Name: (E)-N-{2-[[{5-[(Dimethylamino)methyl]-2-furyl)methyl)sulfinyl]ethyl}-N'-methyl-2-nitro-1,1-ethenediamine
- Molecular Formula: C₁₃H₂₂N₄O₄S
- SMILES String: CN\C(NCCS(=O)Cc1ccc(CN(C)C)cc1)=C/C^[1]
- InChI Key: SKHXRNHSZTXSLP-UKTHLTGXSA-N

The chemical structure of **Ranitidine S-oxide** is characterized by the presence of a sulfinyl group, which results from the oxidation of the sulfide moiety in the parent ranitidine molecule.

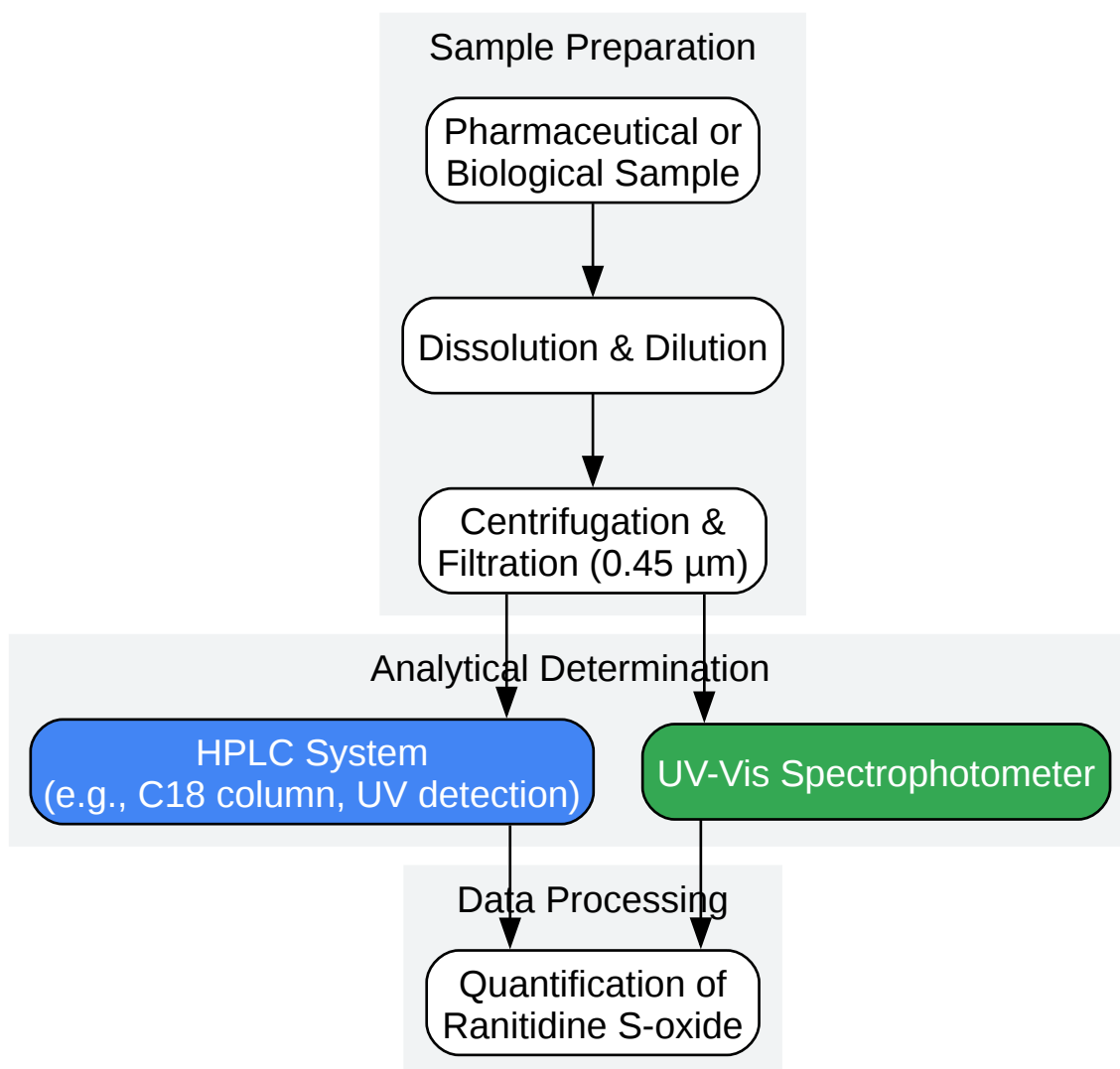
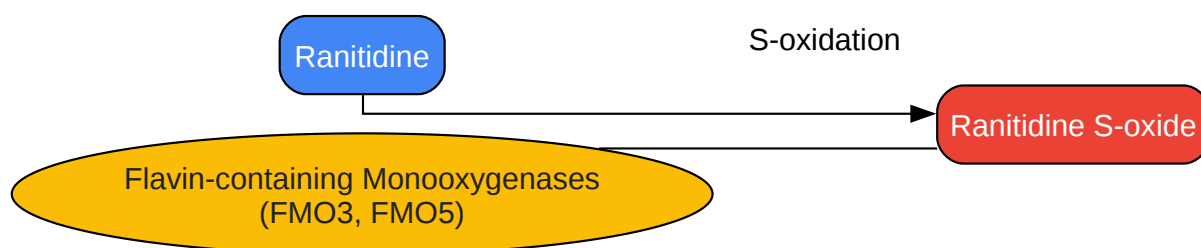
Physicochemical and Pharmacokinetic Data

The following table summarizes key quantitative data for **Ranitidine S-oxide**.

Property	Value	Reference(s)
CAS Number	73851-70-4	
Molecular Weight	330.40 g/mol	
Appearance	Solid	
Solubility	Soluble in DMSO	
Storage Temperature	2-8°C	
Metabolic Formation	~1% of a ranitidine dose is metabolized to S-oxide	

Metabolism and Toxicology

Ranitidine S-oxide is a metabolite of ranitidine, formed in humans and other species. The biotransformation is primarily catalyzed by flavin-containing monooxygenase enzymes.



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References

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- 2. Ranitidine S-oxide = 95.0 HPLC, pharmaceutical impurity standard 73851-70-4 [sigmaaldrich.com]
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